

An In-depth Technical Guide to 2-(Benzyloxy)-1-bromo-4-iodobenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Benzyloxy)-1-bromo-4-iodobenzene

CAS No.: 2253887-19-1

Cat. No.: B6316311

[Get Quote](#)

This guide provides a comprehensive technical overview of **2-(Benzyloxy)-1-bromo-4-iodobenzene** (CAS 2253887-19-1), a versatile synthetic intermediate with significant potential in drug discovery and materials science. For researchers, chemists, and drug development professionals, this document outlines the compound's properties, a plausible synthetic route, its key reactivity profile, and prospective applications, grounding all information in established chemical principles.

Physicochemical and Spectroscopic Properties

Detailed experimental data for **2-(Benzyloxy)-1-bromo-4-iodobenzene** is not extensively reported in peer-reviewed literature. However, based on its structure and data from chemical suppliers, we can compile its fundamental properties and predict its spectroscopic characteristics.

Table 1: Chemical Identifiers and Computational Data

Property	Value	Source
CAS Number	2253887-19-1	ChemScene[1]
Molecular Formula	C ₁₃ H ₁₀ BrIO	ChemScene[1]
Molecular Weight	389.03 g/mol	ChemScene[1]
SMILES	IC1=CC=C(Br)C(OCC2=CC=C C=C2)=C1	ChemScene[1]
InChI Key	QVTXKRNPVVCAJD- UHFFFAOYSA-N	MilliporeSigma[2]
Topological Polar Surface Area (TPSA)	9.23 Å ²	ChemScene[1]
Predicted logP	4.6327	ChemScene[1]
Hydrogen Bond Acceptors	1	ChemScene[1]
Hydrogen Bond Donors	0	ChemScene[1]
Rotatable Bonds	3	ChemScene[1]

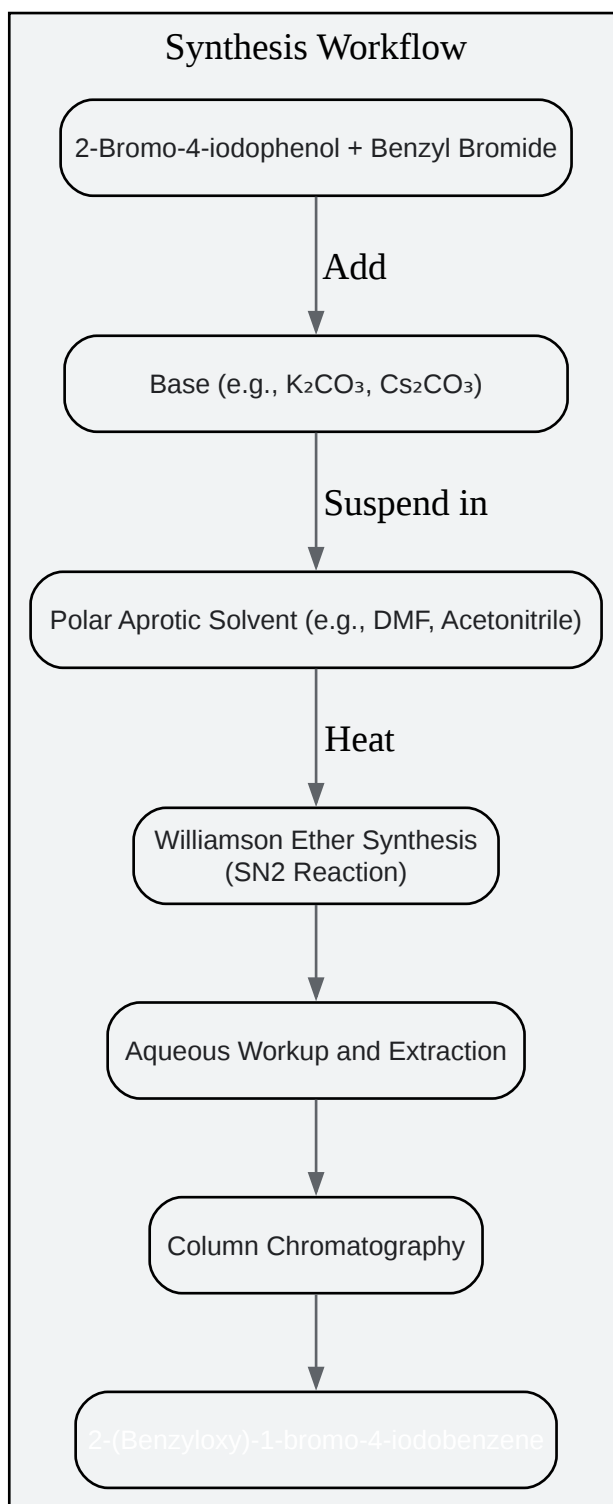
Spectroscopic Analysis (Predicted)

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both the di-halogenated ring and the benzyl ring, as well as a characteristic singlet for the benzylic methylene (-CH₂-) protons. The protons on the di-halogenated ring will exhibit splitting patterns influenced by their neighboring protons and the electronic effects of the bromo, iodo, and benzyloxy substituents.
- ¹³C NMR:** The carbon NMR spectrum should display 13 unique signals corresponding to each carbon atom in the molecule. The carbons attached to the halogens and the oxygen atom will have characteristic chemical shifts.
- Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. Due to the presence of bromine, a characteristic isotopic pattern (M and M+2 peaks in approximately a 1:1 ratio) will be observed.

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for C-O-C ether stretching, C-H stretching of the aromatic and methylene groups, and C=C stretching of the aromatic rings.

Synthesis and Purification

A robust and widely applicable method for the synthesis of **2-(Benzyloxy)-1-bromo-4-iodobenzene** is the Williamson ether synthesis.^{[3][4][5]} This method involves the O-alkylation of a phenol with an alkyl halide in the presence of a base. In this case, 2-bromo-4-iodophenol would be the phenolic starting material, and benzyl bromide would serve as the alkylating agent.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **2-(Benzyloxy)-1-bromo-4-iodobenzene**.

Experimental Protocol: Williamson Ether Synthesis

- **Reaction Setup:** To a solution of 2-bromo-4-iodophenol (1.0 equivalent) in an anhydrous polar aprotic solvent such as N,N-dimethylformamide (DMF) or acetonitrile, add a suitable base (1.5-2.0 equivalents), for instance, potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3).
- **Addition of Alkylating Agent:** Stir the suspension at room temperature for approximately 30 minutes to facilitate the formation of the phenoxide. Subsequently, add benzyl bromide (1.1 equivalents) dropwise to the reaction mixture.
- **Reaction Monitoring:** Heat the reaction mixture to a moderate temperature (e.g., 60-80 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, cool the reaction mixture to room temperature and pour it into water. Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield pure **2-(Benzyloxy)-1-bromo-4-iodobenzene**.

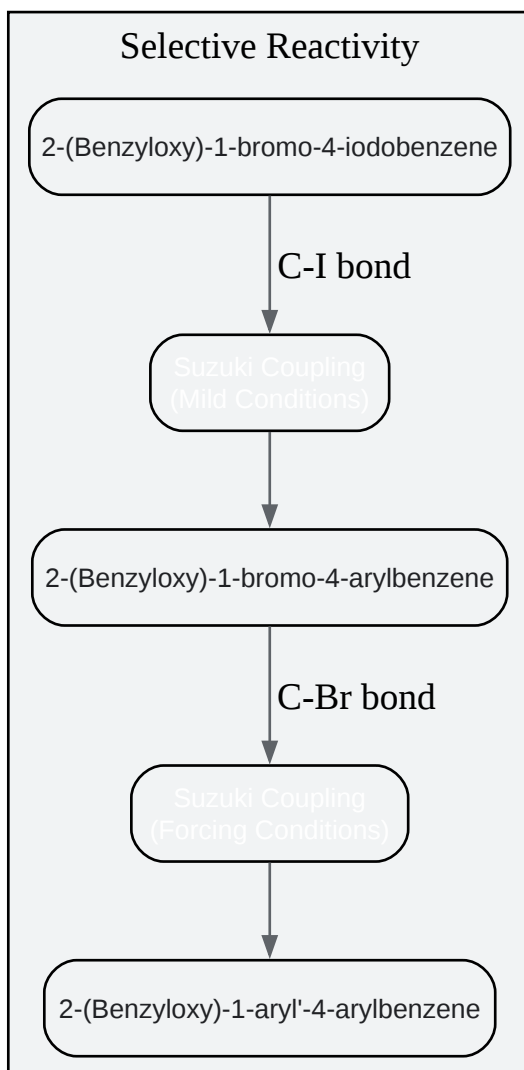
Chemical Reactivity and Handling

The synthetic utility of **2-(Benzyloxy)-1-bromo-4-iodobenzene** lies in the differential reactivity of its two carbon-halogen bonds. The carbon-iodine bond is significantly more reactive than the carbon-bromine bond in many transition metal-catalyzed cross-coupling reactions.^{[6][7]} This allows for selective functionalization at the iodo-position while leaving the bromo-position intact for subsequent transformations.

Key Reactions:

- **Suzuki-Miyaura Coupling:** The C-I bond will preferentially undergo oxidative addition to a palladium(0) catalyst, allowing for selective coupling with a boronic acid or boronate ester.^{[8][9][10][11]} The less reactive C-Br bond can then be coupled in a subsequent step under more forcing conditions.

- Sonogashira Coupling: Similar to the Suzuki coupling, the C-I bond is more reactive in the Sonogashira reaction, enabling the selective coupling with a terminal alkyne.[6][7][12][13][14]
- Other Cross-Coupling Reactions: This substrate is also a promising candidate for other palladium-catalyzed reactions such as Buchwald-Hartwig amination, Heck coupling, and Stille coupling, with the C-I bond again being the more reactive site.



[Click to download full resolution via product page](#)

Caption: Logical workflow illustrating the selective Suzuki-Miyaura coupling.

Safety and Handling:

While a specific safety data sheet for **2-(Benzyloxy)-1-bromo-4-iodobenzene** is not readily available, general precautions for handling halogenated aromatic compounds should be followed. It is advisable to handle the compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Applications in Drug Discovery and Medicinal Chemistry

The structural motifs present in **2-(Benzyloxy)-1-bromo-4-iodobenzene** make it a highly attractive scaffold for the synthesis of novel drug candidates.

- **The Benzyloxy Pharmacophore:** The benzyloxy-phenyl moiety is a well-established pharmacophore in medicinal chemistry.^{[15][16][17][18][19][20][21][22]} It is present in a variety of biologically active molecules and is known to contribute to favorable pharmacokinetic properties and binding interactions with biological targets. For instance, benzyloxy-containing compounds have been investigated as sodium channel modulators, antiparasitic agents, and enzyme inhibitors.^{[15][16][17]}
- **A Versatile Building Block:** The di-halogenated nature of this compound, coupled with the differential reactivity of the C-I and C-Br bonds, allows for the stepwise and regioselective introduction of different substituents. This makes it an ideal starting material for the construction of diverse molecular libraries for high-throughput screening in drug discovery programs. By sequentially performing different cross-coupling reactions, researchers can efficiently generate a wide range of complex biaryl and other substituted aromatic compounds.

Conclusion

2-(Benzyloxy)-1-bromo-4-iodobenzene is a valuable and versatile building block for organic synthesis. While detailed experimental data on the compound itself is sparse, its synthesis is readily achievable through established methods like the Williamson ether synthesis. Its key value lies in the differential reactivity of the carbon-iodine and carbon-bromine bonds, which enables selective and sequential functionalization. This, combined with the presence of the biologically relevant benzyloxy pharmacophore, positions **2-(Benzyloxy)-1-bromo-4-**

iodobenzene as a promising starting material for the development of novel therapeutics and functional materials.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. [2-\(benzyloxy\)-1-bromo-4-iodobenzene](https://sigmaaldrich.com) [sigmaaldrich.com]
- 3. [Williamson ether synthesis](https://en.wikipedia.org) - Wikipedia [en.wikipedia.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. [Benzyl Ethers](https://organic-chemistry.org) [organic-chemistry.org]
- 6. [Sonogashira coupling](https://en.wikipedia.org) - Wikipedia [en.wikipedia.org]
- 7. youtube.com [youtube.com]
- 8. [Yoneda Labs](https://yonedalabs.com) [yonedalabs.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. fileserv-az.core.ac.uk [fileserv-az.core.ac.uk]
- 12. pubs.acs.org [pubs.acs.org]
- 13. [Palladium-catalyzed highly regioselective mono and double Sonogashira cross-coupling reactions of 5-substituted-1,2,3-triiodobenzene under ambient con ...](https://pubs.rsc.org) - RSC Advances (RSC Publishing) DOI:10.1039/D0RA01569E [pubs.rsc.org]
- 14. [Sonogashira Coupling](https://organic-chemistry.org) [organic-chemistry.org]
- 15. [Identification of the Benzyloxyphenyl Pharmacophore: A Structural Unit That Promotes Sodium Channel Slow Inactivation](https://pmc.ncbi.nlm.nih.gov) - PMC [pmc.ncbi.nlm.nih.gov]
- 16. [Discovery of N-\(2-aminoethyl\)-N-benzyloxyphenyl benzamides: New potent Trypanosoma brucei inhibitors](https://pmc.ncbi.nlm.nih.gov) - PMC [pmc.ncbi.nlm.nih.gov]

- 17. Comprehensive assessment of 3-benzyloxyflavones as β -glucosidase inhibitors: in vitro , in vivo , kinetic, SAR and computational studies - RSC Advances (RSC Publishing) DOI:10.1039/D4RA08558B [pubs.rsc.org]
- 18. researchgate.net [researchgate.net]
- 19. nbino.com [nbino.com]
- 20. tandfonline.com [tandfonline.com]
- 21. Synthesis and antimycotic activity of some benzyloxyimino compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. 1-Benzyloxy-5-phenyltetrazole derivatives highly active against androgen receptor-dependent prostate cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Benzyloxy)-1-bromo-4-iodobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6316311/docs#an-in-depth-technical-guide-to-2-benzyloxy-1-bromo-4-iodobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check